

"a comparative study of ozone measurement techniques in water treatment"

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Comparative Guide to Ozone Measurement Techniques in Water Treatment

For Researchers, Scientists, and Drug Development Professionals

Ozone (O₃) is a powerful oxidizing agent increasingly utilized in water treatment for disinfection, oxidation of organic and inorganic contaminants, and taste and odor control.[1][2] Accurate measurement of dissolved ozone is critical for process optimization, ensuring treatment efficacy, and meeting regulatory standards. This guide provides a comparative analysis of common ozone measurement techniques, supported by available performance data and detailed experimental protocols.

Overview of Ozone Measurement Techniques

The primary methods for determining dissolved ozone concentrations in water can be broadly categorized as colorimetric, spectrophotometric, and electrochemical.[1] Each technique offers a unique set of advantages and limitations in terms of accuracy, precision, cost, and ease of use.

Colorimetric Methods, such as the Indigo and N,N-diethyl-p-phenylenediamine (DPD) methods, are widely used due to their simplicity and relatively low cost. The Indigo method is highly selective for ozone and involves the bleaching of a blue indigo trisulfonate dye, which is

proportional to the ozone concentration.[3] The DPD method, while also colorimetric, is less specific and measures total residual oxidants.[4]

UV-Visible (UV-Vis) Spectrophotometry offers a direct, reagent-free measurement of ozone by capitalizing on its strong absorbance of ultraviolet light at a specific wavelength, typically around 259 nm.[1][5] This method is highly accurate but can be susceptible to interferences from other UV-absorbing substances in the water matrix.

Electrochemical Sensors, primarily amperometric sensors, provide continuous, real-time measurements of dissolved ozone.[1] These sensors measure the current generated by the electrochemical reduction of ozone at an electrode surface. While offering convenience for process control, their accuracy can be influenced by factors such as pH, temperature, and the presence of interfering substances.

A newer, advanced method utilizing p-vinylbenzoic acid (p-VBA) has been proposed as a more selective and accurate alternative to the Indigo method, particularly in complex water matrices.
[6]

Performance Comparison of Ozone Measurement Techniques

The selection of an appropriate ozone measurement technique depends on the specific application, required accuracy, and the characteristics of the water being treated. The following table summarizes key performance parameters for the most common methods.

Technique	Principle	Typical Range (mg/L)	Accuracy	Precision	Interferences	Advantages	Disadvantages
Indigo Colorimetric	Decolorization of indigo trisulfonate dye by ozone.	0.002 - 0.5[7]	High	High (Relative error < 5%)	Oxidized manganese, chlorine (can be masked with malonic acid), bromine, iodine.[3]	High selectivity for ozone, simple, relatively low cost.	Reagent preparation and stability can be a concern, not suitable for seawater. [3]
DPD Colorimetric	Oxidation of DPD reagent in the presence of iodide to form a colored product.	Varies by kit	Moderate	Moderate	Other oxidants (chlorine, bromine, etc.), not specific to ozone. [4]	Simple, widely available test kits.	Not specific to ozone, measures total residual oxidants. [4]
UV-Vis Spectrophotometry	Direct absorbance of UV light by ozone at ~259 nm.	0.1 - 10[8]	High	High	Turbidity, organic compounds, and other UV-absorbing substances.[1]	Reagent-free, continuous measurement, high accuracy.	Higher initial cost, potential for interferences in complex water matrices.
Amperometric	Electrochemical	Varies by sensor	Moderate to High	Good	Other oxidants,	Continuous real-	Requires calibration

Sensors	reduction of ozone at a sensor surface, generating a current.				pH and temperature fluctuations, membrane fouling.	time measurement, suitable for process control.	n, potential for drift, susceptible to interferences.
p-Vinylbenzoic Acid (p-VBA)	Reaction of p-VBA with ozone to produce p-formylbenzoic acid (p-FBA), which is then measured.	Not specified	High	High (smaller experimental error than Indigo method)	Minimal from common oxidants like hypochlorous acid, hypobromous acid, and permanganate.[6]	Highly selective and accurate, not susceptible to interferences that affect the Indigo method. [6]	Newer method, may require more specialized analytical equipment (e.g., LC-MS).

Experimental Protocols

Detailed and standardized experimental procedures are crucial for obtaining accurate and reproducible results. The following are generalized protocols for the key ozone measurement techniques.

Indigo Colorimetric Method (based on Standard Methods 4500-O₃ B)

- **Reagent Preparation:** Prepare an indigo stock solution and a malonic acid solution as specified in the standard method. The working indigo reagent is prepared by diluting the stock solution.

- **Sample Collection:** Collect the water sample with minimal agitation to prevent ozone off-gassing. The analysis should be performed immediately.
- **Procedure:**
 - Add 10 mL of the indigo reagent to two identical glass cuvettes.
 - Designate one cuvette as the blank and add 90 mL of deionized water.
 - To the second cuvette, add 90 mL of the water sample.
 - Mix the sample cuvette rapidly and thoroughly.
- **Measurement:**
 - Measure the absorbance of both the blank and the sample at 600 nm using a spectrophotometer.
 - The ozone concentration is calculated based on the difference in absorbance between the blank and the sample.

DPD Colorimetric Method

- **Reagent Preparation:** DPD reagents are typically available in pre-packaged powder pillows or tablets.
- **Sample Collection:** Collect the water sample to be tested.
- **Procedure:**
 - Fill a sample cell with 10 mL of the water sample.
 - Add the contents of one DPD reagent packet to the sample cell.
 - Cap and invert the cell several times to mix. A pink to reddish color will develop if ozone or other oxidants are present.
- **Measurement:**

- Measure the absorbance of the developed color at 515 nm using a colorimeter or spectrophotometer.
- The ozone concentration is determined by comparing the absorbance to a calibration curve.

UV-Vis Spectrophotometry

- Instrument Setup: Use a UV-Vis spectrophotometer equipped with a quartz cuvette. The instrument should be zeroed with deionized water that is free of ozone and other UV-absorbing substances.
- Sample Collection: Collect the water sample in a quartz cuvette, ensuring no air bubbles are present.
- Measurement:
 - Place the cuvette in the spectrophotometer.
 - Measure the absorbance at the wavelength of maximum ozone absorption (~259 nm).
 - The ozone concentration is calculated using the Beer-Lambert law ($A = \epsilon bc$), where A is the absorbance, ϵ is the molar absorptivity of ozone, b is the path length of the cuvette, and c is the ozone concentration.

Amperometric Sensor Measurement

- Sensor Installation and Calibration: Install the amperometric ozone sensor in a flow cell with a constant flow of the sample water. Calibrate the sensor according to the manufacturer's instructions, typically against a primary standard method like the Indigo method.
- Measurement:
 - Allow the sample water to flow past the sensor membrane.
 - The sensor will generate a continuous electrical signal (current) that is proportional to the dissolved ozone concentration.

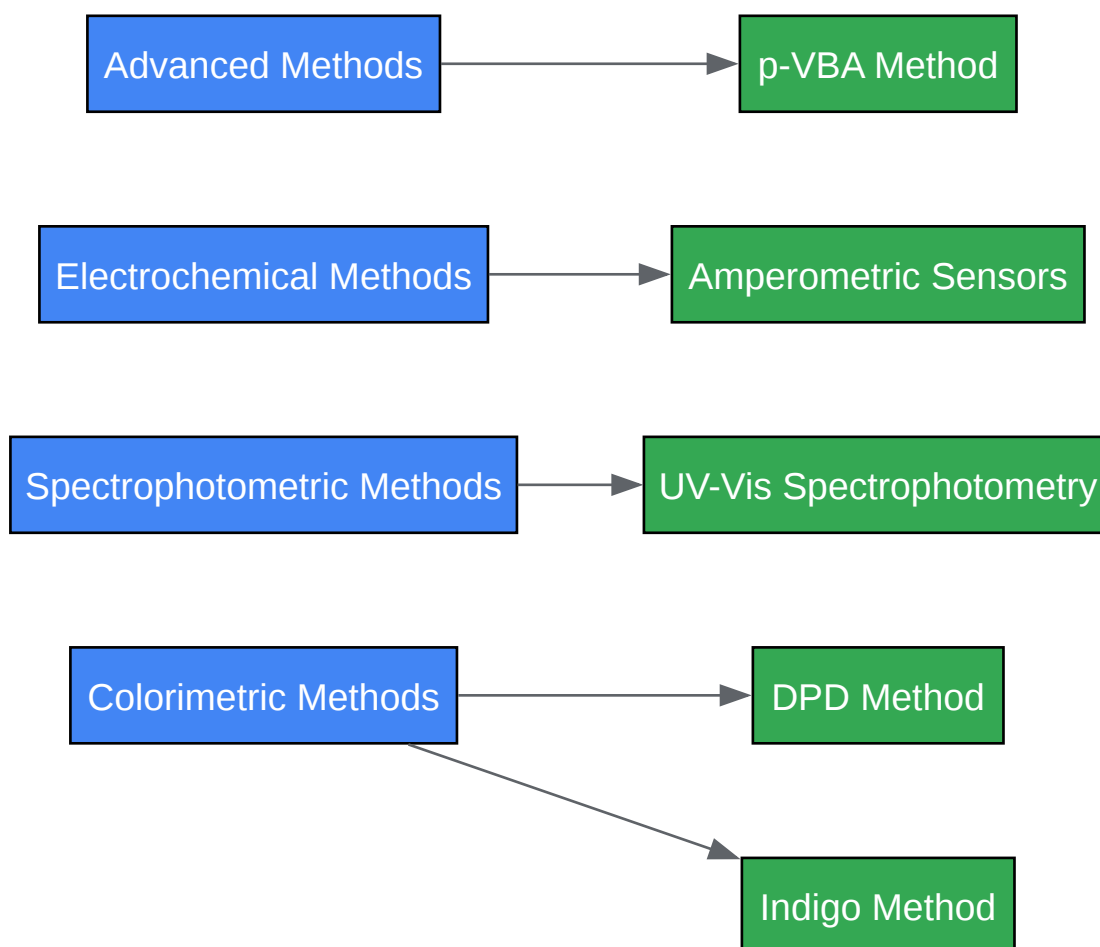
- The instrument's controller converts the current signal into a concentration reading, often with temperature compensation.
- Maintenance: Regularly inspect and clean the sensor membrane to prevent fouling and ensure accurate readings. Recalibration is also required at regular intervals.

Visualizing the Relationships of Ozone Measurement Techniques

The following diagrams illustrate the classification and workflow of the described ozone measurement techniques.

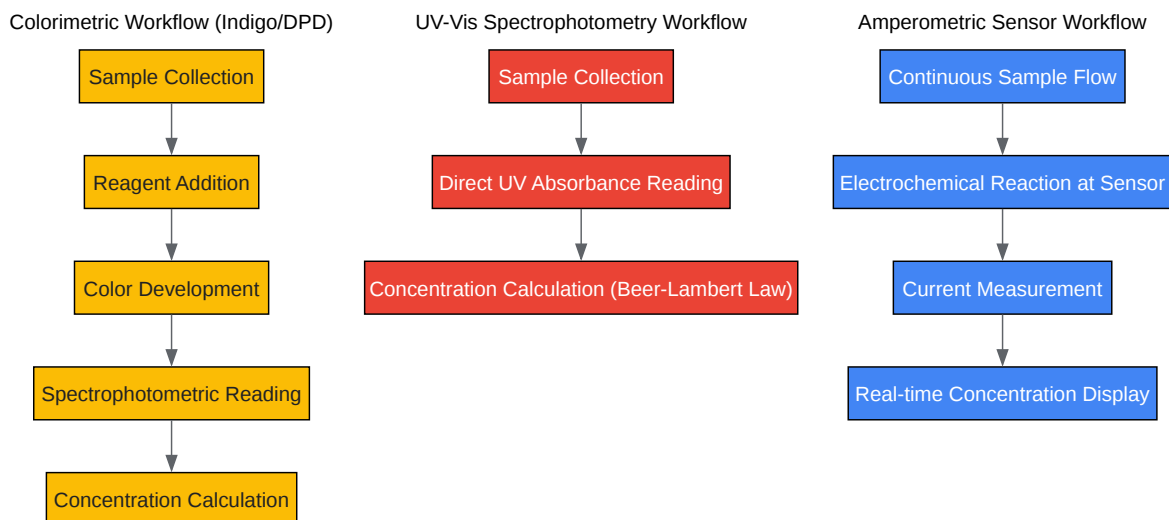
Categories of Ozone Measurement

Specific Techniques



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Caption: Classification of ozone measurement techniques.



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Caption: Experimental workflows for different ozone measurement techniques.

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- To cite this document: BenchChem. ["a comparative study of ozone measurement techniques in water treatment"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211095#a-comparative-study-of-ozone-measurement-techniques-in-water-treatment]

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